

Application Notes and Protocols: 4-amino-2,3,5-trimethylphenol in Drug Discovery

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Compound of Interest

Compound Name: 4-amino-2,3,5-trimethylphenol

Cat. No.: B046268

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Introduction

4-amino-2,3,5-trimethylphenol is a versatile polysubstituted aminophenol that serves as a valuable building block in the synthesis of complex pharmaceutical compounds. Its strategic placement of amino and hydroxyl functional groups, along with the trimethylated phenolic scaffold, allows for diverse chemical modifications, making it an attractive starting material in drug discovery programs. The electron-donating nature of the amino group enhances the reactivity of the aromatic ring, facilitating various substitution reactions for the construction of intricate molecular architectures with potential therapeutic applications.

One of the most notable applications of **4-amino-2,3,5-trimethylphenol** is as a key intermediate in the synthesis of the neuroprotective agent SUN N8075. This compound has demonstrated potential as a dual sodium (Na^+) and calcium (Ca^{2+}) channel blocker with additional antioxidant properties, highlighting the utility of the **4-amino-2,3,5-trimethylphenol** scaffold in developing multi-target-directed ligands for complex diseases.

Featured Application: Synthesis of SUN N8075

SUN N8075, chemically known as (2S)-1-(4-amino-2,3,5-trimethylphenoxy)-3-{4-[4-(4-fluorobenzyl)phenyl]-1-piperazinyl}-2-propanol dimethanesulfonate, is a potent neuroprotective agent.^[1] The synthesis of this compound utilizes **4-amino-2,3,5-trimethylphenol** as a crucial starting material.

Experimental Protocols

Protocol 1: Synthesis of (2S)-1-(4-amino-2,3,5-trimethylphenoxy)-3-{4-[4-(4-fluorobenzyl)phenyl]-1-piperazinyl}-2-propanol (SUN N8075)

Materials:

- **4-amino-2,3,5-trimethylphenol**
- (S)-glycidyl nosylate
- 1-[4-(4-Fluorobenzyl)phenyl]piperazine
- Potassium carbonate (K_2CO_3)
- N,N-Dimethylformamide (DMF)
- Methanesulfonic acid
- Ethanol (EtOH)
- Ethyl acetate (EtOAc)
- Standard laboratory glassware and purification equipment (chromatography column, etc.)

Procedure:

- Step 1: Alkylation of **4-amino-2,3,5-trimethylphenol**.
 - To a solution of **4-amino-2,3,5-trimethylphenol** in DMF, add K_2CO_3 .
 - Stir the mixture at room temperature, then add (S)-glycidyl nosylate.
 - Heat the reaction mixture and monitor by TLC for completion.
 - After completion, cool the reaction mixture, pour into water, and extract with EtOAc.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography to yield (S)-2-((4-amino-2,3,5-trimethylphenoxy)methyl)oxirane.
- Step 2: Ring-opening of the epoxide.
 - To a solution of the product from Step 1 in ethanol, add 1-[4-(4-fluorobenzyl)phenyl]piperazine.
 - Reflux the reaction mixture and monitor by TLC.
 - Upon completion, remove the solvent under reduced pressure.
 - Purify the residue by column chromatography to obtain the free base of SUN N8075.
- Step 3: Salt formation.
 - Dissolve the purified free base in ethanol.
 - Add two equivalents of methanesulfonic acid to the solution.
 - Stir the mixture to allow for salt precipitation.
 - Collect the precipitate by filtration, wash with cold ethanol, and dry under vacuum to yield SUN N8075 as the dimethanesulfonate salt.

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References

- 1. Discovery of (2S)-1-(4-amino-2,3,5- trimethylphenoxy)-3-[4-[4-(4- fluorobenzyl)phenyl]-1- piperazinyl]-2-propanol dimethanesulfonate (SUN N8075): a dual Na(+) and Ca(2+) channel blocker with antioxidant activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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